

Application Note: Comprehensive Analytical Characterization of Ethyl 4-benzylmorpholine-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl 4-benzylmorpholine-2-carboxylate*

Cat. No.: B105083

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **Ethyl 4-benzylmorpholine-2-carboxylate**, a key intermediate in the synthesis of various biologically active molecules. The protocols herein are designed for researchers, scientists, and drug development professionals, offering a framework for structural elucidation, purity assessment, and quality control. We will delve into the application of High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy, providing not only step-by-step protocols but also the underlying scientific rationale for methodological choices.

Introduction: The Significance of Ethyl 4-benzylmorpholine-2-carboxylate

Ethyl 4-benzylmorpholine-2-carboxylate is a heterocyclic compound belonging to the morpholine class. Morpholine and its derivatives are integral scaffolds in medicinal chemistry, exhibiting a wide range of biological activities.^[1] The structural integrity and purity of this intermediate are paramount to ensure the desired efficacy and safety profile of the final active pharmaceutical ingredient (API). Robust analytical characterization is therefore a critical step in

its synthesis and application.^{[2][3][4]} This guide provides a multi-faceted analytical approach to ensure a thorough understanding of the molecule's identity and quality.

Chemical Structure and Properties:

Property	Value	Source
Molecular Formula	C14H19NO3	[5] [6]
Molecular Weight	249.31 g/mol	[5] [6]
CAS Number	135072-32-1	[6] [7]

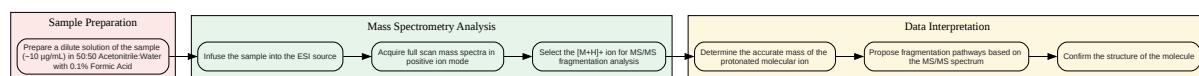
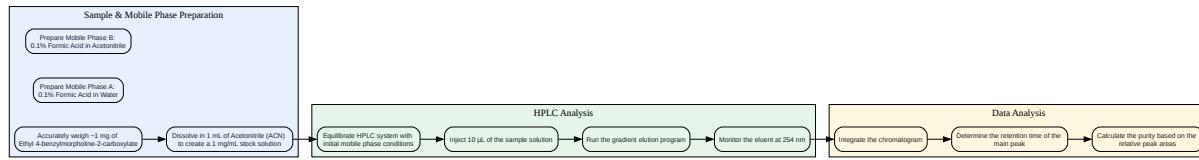
Chromatographic Analysis for Purity Determination: High-Performance Liquid Chromatography (HPLC)

HPLC is an indispensable technique for assessing the purity of **Ethyl 4-benzylmorpholine-2-carboxylate** and for monitoring the progress of its synthesis. The method described below is designed to provide excellent resolution of the main compound from potential impurities and starting materials.

Rationale for Method Selection

A reversed-phase HPLC method is chosen due to the moderate polarity of the target analyte. A C18 column is selected for its versatility and common availability. The mobile phase, a gradient of acetonitrile and water, allows for the effective elution of compounds with a range of polarities. UV detection is suitable as the benzyl group provides a chromophore that absorbs in the UV region.

Experimental Workflow for HPLC Analysis



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